

Application Note: N-(8-Hydroxyoctyl)phthalimide as a Bifunctional Linker in SPPS

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Compound of Interest

Compound Name: *N*-(8-Hydroxyoctyl)phthalimide

CAS No.: 105264-63-9

Cat. No.: B008994

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Introduction & Technical Overview

N-(8-Hydroxyoctyl)phthalimide is a specialized bifunctional building block used in Solid-Phase Peptide Synthesis (SPPS) and Solid-Phase Organic Synthesis (SPOS).^[1] Structurally, it consists of an 8-carbon alkyl chain terminated by a hydroxyl group at one end and a phthalimide-protected amine at the other.^[1]

In the context of SPPS, this molecule is not a "linker" in the traditional sense of a cleavable handle (like Rink Amide or Wang).^[1] Instead, it serves as a spacer precursor used to functionalize resins or modify peptide termini.^[1]

Core Applications

- **Synthesis of C-Terminal Hydroxyalkyl Peptides:** It allows for the generation of peptides terminating in an 8-amino-1-octanol moiety (Peptide-NH-(CH₂)₈-OH).^[1] This is critical for synthesizing lipopeptides or peptide surfactants.
- **Resin Functionalization:** It converts hydroxyl- or chloride-functionalized resins (e.g., 2-Chlorotriyl Chloride) into amino-octyl functionalized supports.^[1]

- **Surface Immobilization:** The long hydrophobic octyl chain acts as a spacer, reducing steric hindrance when the peptide is used in surface-based assays (e.g., microarrays) after cleavage or on-bead screening.[\[1\]](#)

Chemical Properties

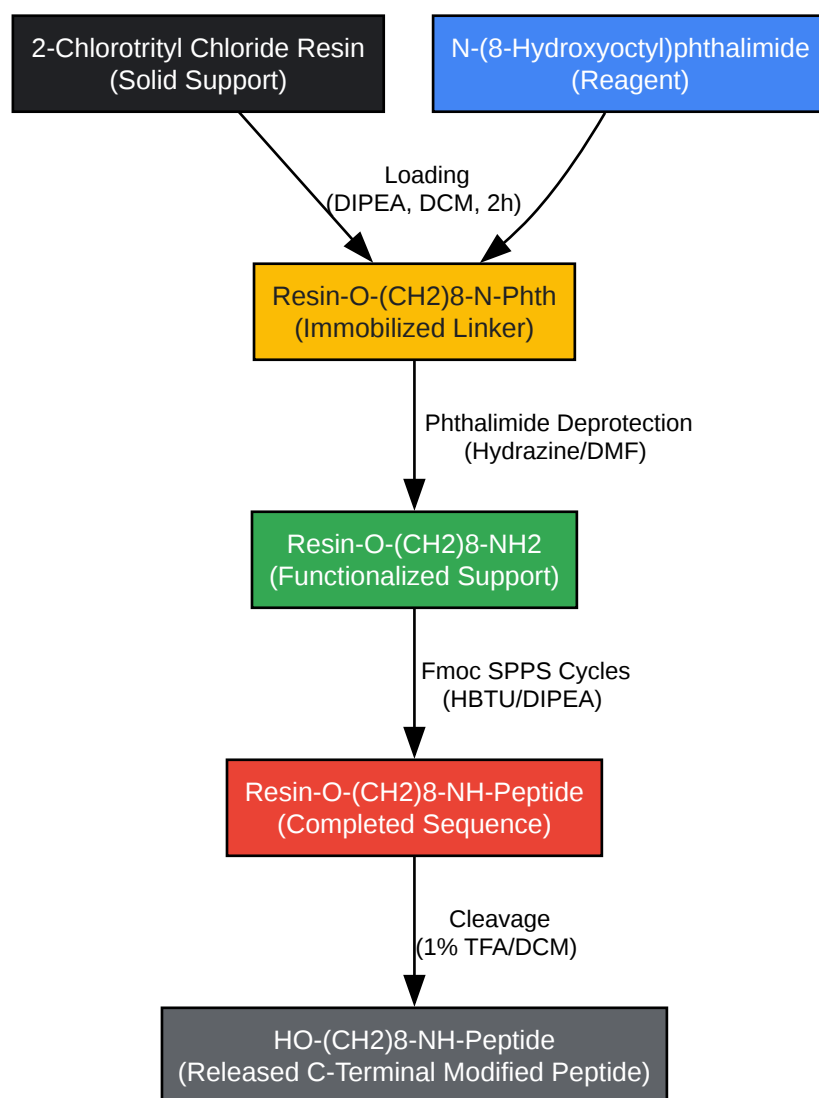
Property	Specification
CAS Number	105264-63-9
Formula	C ₁₆ H ₂₁ NO ₃
Molecular Weight	275.34 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in DCM, DMF, DMSO; Insoluble in water
Purity Requirement	≥ 98.0% (HPLC) for SPPS

Mechanistic Workflow

The utility of **N-(8-Hydroxyoctyl)phthalimide** relies on a specific reaction sequence: Anchoring → Deprotection → Elongation → Cleavage.[\[1\]](#)

- **Anchoring:** The hydroxyl group attacks the electrophilic resin (e.g., 2-Chlorotrityl Chloride), forming a stable ether/ester linkage.[\[1\]](#)
- **Phthalimide Deprotection (The Gabriel Step):** The phthalimide group masks the amine. It must be removed (typically via hydrazinolysis) to expose the primary amine for peptide coupling.
- **Peptide Assembly:** Standard Fmoc/tBu SPPS builds the peptide chain on the newly exposed amine.
- **Cleavage:** Acidolytic cleavage releases the peptide. Depending on the resin, the octyl spacer may remain attached to the peptide (releasing Peptide-NH-(CH₂)₈-OH) or the resin.[\[1\]](#)

Visual Workflow (DOT Diagram)



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Caption: Mechanistic pathway for synthesizing C-terminal hydroxyoctyl peptides using **N-(8-Hydroxyoctyl)phthalimide** on 2-CTC resin.

Experimental Protocols

Protocol A: Resin Loading (Immobilization)

Objective: Attach **N-(8-Hydroxyoctyl)phthalimide** to 2-Chlorotriyl Chloride (2-CTC) Resin.^[1]

Reagents:

- 2-Chlorotriyl Chloride Resin (Loading: ~1.0–1.6 mmol/g).^[1]

- **N-(8-Hydroxyoctyl)phthalimide** (1.2 equivalents relative to resin loading).[1]
- Dichloromethane (DCM) (Anhydrous).[1]
- N,N-Diisopropylethylamine (DIPEA).[1]
- Methanol (MeOH) for capping.[1]

Step-by-Step Procedure:

- Swelling: Place 1.0 g of 2-CTC resin in a solid-phase reaction vessel. Add 10 mL dry DCM and swell for 20 minutes. Drain.
- Dissolution: Dissolve **N-(8-Hydroxyoctyl)phthalimide** (1.2 eq) in 10 mL dry DCM. If solubility is poor, add a small amount of DMF (up to 10%).[1]
- Coupling: Add the linker solution to the resin. Immediately add DIPEA (4.0 eq).
- Incubation: Shake gently at room temperature for 2 hours. Note: Avoid vigorous stirring to prevent resin pulverization.
- Capping: Add 1 mL of MeOH to the reaction mixture (to cap unreacted chlorides) and shake for another 15 minutes.
- Washing: Drain the resin. Wash sequentially with:
 - DCM (3 x 10 mL)[1]
 - DMF (3 x 10 mL)
 - DCM (3 x 10 mL)[1]

Protocol B: Phthalimide Deprotection

Objective: Remove the phthalimide protecting group to expose the primary amine.

Reagents:

- Hydrazine Monohydrate (

).[1]

- DMF.

Step-by-Step Procedure:

- Preparation: Prepare a solution of 5% Hydrazine Monohydrate in DMF (v/v).
- Reaction: Add 10 mL of the Hydrazine solution to the resin. Shake for 1 hour at room temperature.
 - Caution: A white precipitate (phthalhydrazide) may form.[1] This is a byproduct.
- Washing (Critical): Drain the resin. Wash extensively to remove all hydrazine and phthalhydrazide byproducts:
 - DMF (5 x 10 mL)
 - DCM (3 x 10 mL)[1]
 - DMF (3 x 10 mL)
- Verification (Chloranil Test): Perform a Chloranil test (for secondary amines) or Kaiser test (for primary amines).[1] A positive result (blue beads) confirms the presence of the free amine.

Protocol C: Peptide Elongation & Cleavage

Objective: Synthesize the peptide and cleave from resin.

Step-by-Step Procedure:

- Coupling: Proceed with standard Fmoc-SPPS cycles (Fmoc-AA-OH, HBTU/HATU, DIPEA) targeting the newly exposed amine.[1]
- Final Deprotection: Remove the final N-terminal Fmoc group (20% Piperidine/DMF).
- Cleavage (Preserving the Octyl Chain):

- Use a mild acid cocktail to cleave the ether bond between the resin and the octyl oxygen.
- Cocktail: 1% TFA in DCM (v/v).
- Method: Treat resin with 10 mL of cocktail for 2 minutes. Filter into a flask containing 1 mL pyridine (to neutralize). Repeat 5-10 times.
- Note: Stronger acids (95% TFA) might degrade the ether linkage or modify the octyl chain depending on the specific peptide side chains. 1% TFA is standard for 2-CTC release.^[1]
- Work-up: Concentrate the filtrate and precipitate in cold diethyl ether.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Loading Efficiency	Moisture in DCM; Steric hindrance. ^[1]	Use strictly anhydrous DCM. Increase reaction time to 4 hours. Use 2.0 eq of linker.
Incomplete Phth Removal	Phthalhydrazide precipitation blocking pores.	Increase washing steps with hot DMF (40°C). ^[1] Repeat hydrazine treatment (2 x 45 min).
Peptide Aggregation	Hydrophobic octyl chain causing collapse.	Use "Magic Mixture" (DCM/DMF/NMP) during coupling. ^[1] Use PEG-based resins (e.g., Tentagel) if compatible. ^[1]
Side Reactions	Base-catalyzed imide ring opening. ^[1]	Ensure hydrazine treatment is not prolonged unnecessarily (>2h). ^[1]

References

- Merrifield, R. B. (1963).^{[1][2]} Solid Phase Peptide Synthesis. I. The Synthesis of a Tetrapeptide. Journal of the American Chemical Society, 85(14), 2149–2154.^[1] (Foundational SPPS methodology).^[1]

- Isidro-Llobet, A., Álvarez, M., & Albericio, F. (2009).[1] Amino Acid-Protecting Groups. Chemical Reviews, 109(6), 2455–2504.[1] (Reference for Phthalimide deprotection strategies).
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Sources

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